

A Structural Showdown: Vicianose and Other Common Disaccharides

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Compound of Interest

Compound Name: Vicianose

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For researchers, scientists, and drug development professionals, a nuanced understanding of carbohydrate structure is paramount. This guide provides a detailed structural comparison of **vicianose**, a less common disaccharide, with the widely studied sucrose, lactose, and maltose. The comparative analysis is supported by quantitative data and detailed experimental methodologies for structural elucidation.

Structural and Physicochemical Comparison

The fundamental differences between these disaccharides lie in their constituent monosaccharides and the nature of the glycosidic bond connecting them. These structural variations influence their chemical and biological properties.

Property	Vicianose	Sucrose	Lactose	Maltose
Monosaccharide Composition	L-Arabinopyranose + D-Glucose	α -D-Glucose + β -D-Fructose	β -D-Galactose + α/β -D-Glucose	α -D-Glucose + α -D-Glucose
Glycosidic Linkage	α -1 \rightarrow 6	α -1 \rightarrow β -2	β -1 \rightarrow 4	α -1 \rightarrow 4
Molecular Formula	C ₁₁ H ₂₀ O ₁₀	C ₁₂ H ₂₂ O ₁₁	C ₁₂ H ₂₂ O ₁₁	C ₁₂ H ₂₂ O ₁₁
Molecular Weight (g/mol)	312.27[1][2][3]	342.30[4][5][6][7][8][9]	342.30[10][11][12][13]	342.30[14][15][16][17][18][19]
Melting Point (°C)	210 (decomposes)[2]	186 (decomposes)[4][8]	202 (monohydrate), 252 (anhydrous) [11][20][21]	160-165[16][22][23]
Solubility in Water	Very soluble[2]	203.9 g/100mL (20 °C)[24]	~18 g/100mL (room temp)[20]	1.080 g/mL (20 °C)[16][23]
Reducing Sugar?	Yes[2]	No[4]	Yes[20]	Yes[23]

Experimental Protocols for Structural Determination

The structural characterization of disaccharides relies on a combination of chemical and analytical techniques to determine their monosaccharide composition and the specific linkage between them.

Monosaccharide Composition Analysis

This procedure aims to break down the disaccharide into its constituent monosaccharides and identify them.

Protocol:

- **Acid Hydrolysis:** The disaccharide sample is hydrolyzed by treatment with an acid, such as trifluoroacetic acid (TFA), to cleave the glycosidic bond.

- **Derivatization:** The resulting monosaccharides are chemically modified (derivatized) to enhance their volatility and allow for separation and detection by gas chromatography. A common method is the formation of alditol acetates.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** The derivatized monosaccharides are separated on a GC column and identified based on their retention times and mass spectra, which are compared to known standards.
- **High-Performance Liquid Chromatography (HPLC):** Alternatively, the hydrolyzed monosaccharides can be labeled with a fluorescent tag and analyzed by HPLC with a fluorescence detector.^[25] This method offers high sensitivity.

Glycosidic Linkage Analysis

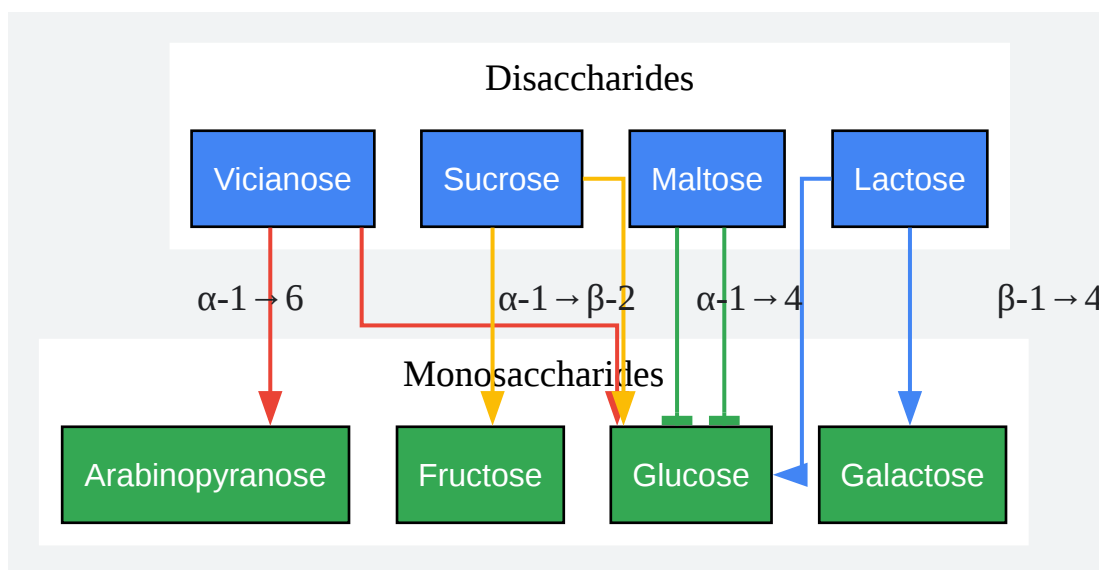
Determining the precise connection point and stereochemistry of the glycosidic bond is crucial for a complete structural understanding.

Protocol:

- **Methylation Analysis:** This classic technique involves methylating all free hydroxyl groups on the disaccharide. The molecule is then hydrolyzed, and the resulting partially methylated monosaccharides are analyzed by GC-MS. The positions of the non-methylated hydroxyl groups indicate the points of glycosidic linkage.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are powerful non-destructive techniques that provide detailed information about the chemical environment of each atom in the molecule. The chemical shifts and coupling constants of the anomeric protons and carbons are particularly diagnostic for determining the stereochemistry (α or β) and the linkage positions of the glycosidic bond.
- **Mass Spectrometry (MS):** Tandem mass spectrometry (MS/MS) can be used to fragment the disaccharide ion in the gas phase. The resulting fragmentation pattern can provide information about the connectivity of the monosaccharide units.

Visualization of Structural Relationships

The following diagram illustrates the hierarchical relationship between disaccharides and their constituent monosaccharides, highlighting the specific composition of **vicianose** and the other compared sugars.



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Disaccharide Composition and Linkage

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